

Physicochemical properties of Ethyl acetoacetate-3-13C

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Compound of Interest

Compound Name: Ethyl acetoacetate-3-13C

Cat. No.: B1625688

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An In-depth Technical Guide to the Physicochemical Properties of **Ethyl acetoacetate-3-13C**

Introduction

Ethyl acetoacetate-3-13C is a stable isotope-labeled form of ethyl acetoacetate, an organic compound widely utilized as an intermediate in various chemical syntheses.^[1] The incorporation of a carbon-13 isotope at the third carbon position makes it a valuable tracer for metabolic studies and for quantitative analysis using techniques like nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), and liquid chromatography-mass spectrometry (LC-MS).^[1] Its application extends to proteomics and as a synthetic intermediate.^[2] This guide provides a comprehensive overview of its physicochemical properties, experimental protocols, and applications, particularly for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The key physicochemical properties of **Ethyl acetoacetate-3-13C** are summarized in the table below. These properties are crucial for its handling, application in experimental settings, and for the interpretation of analytical data.

Property	Value	Source
Molecular Formula	C ₅ (¹³ C)H ₁₀ O ₃	[3]
Molecular Weight	131.13 g/mol	[2][3][4][5]
Appearance	Colorless liquid	[6]
Odor	Fruity	[6]
Boiling Point	181 °C (lit.)	[4]
Melting Point	-43 °C (lit.)	[4]
Density	1.037 g/mL at 25 °C	[4]
Refractive Index	n ₂₀ /D 1.419 (lit.)	[4]
Flash Point	84 °C (closed cup)	[4]
Isotopic Purity	99 atom % ¹³ C	[4]
Chemical Purity	98-99%	[2][4]
CAS Number	61973-42-0	[2][4][5]

Experimental Protocols

Synthesis of [3-¹³C]acetoacetate from Ethyl acetoacetate-3-¹³C

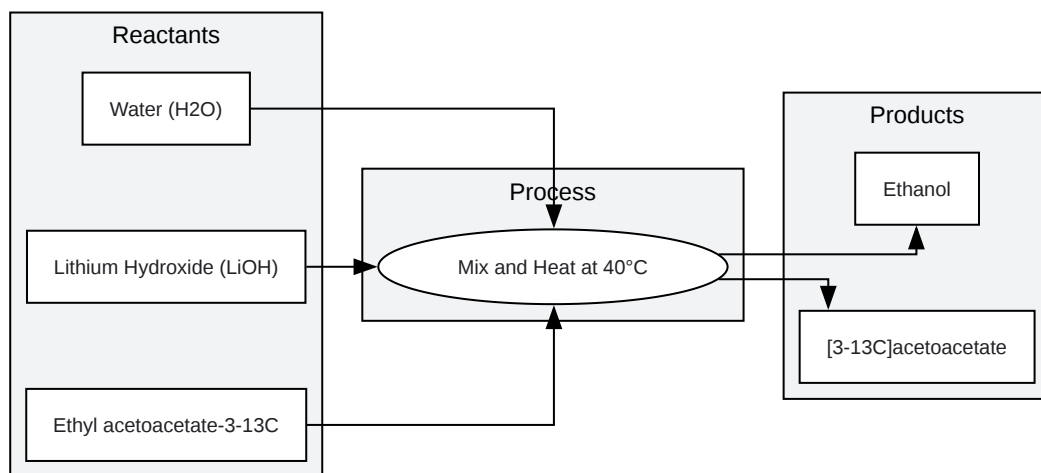
A primary application of Ethyl acetoacetate-3-¹³C is as a precursor for the synthesis of [3-¹³C]acetoacetate, which can be hyperpolarized for use in metabolic imaging.[7] The synthesis involves the saponification of the ethyl ester.[7]

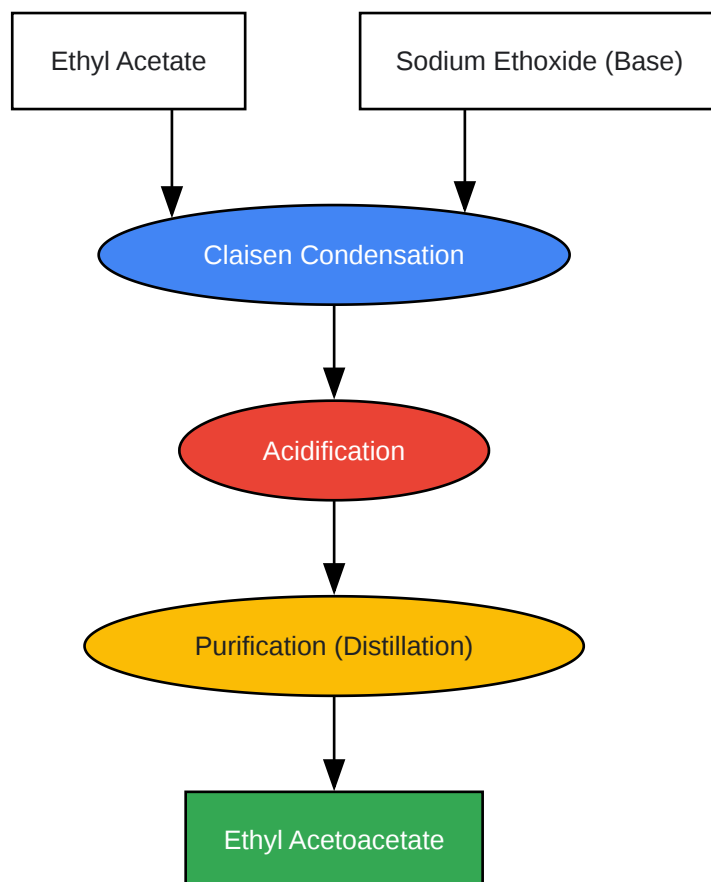
Protocol:

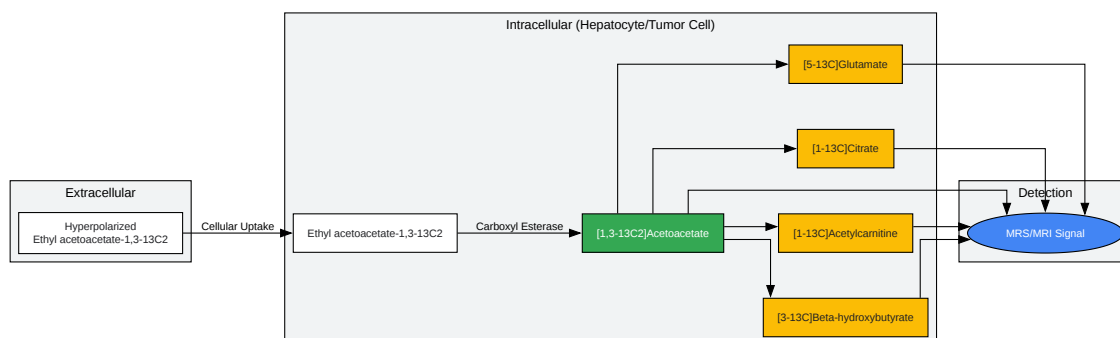
- Place 1 gram of [3-¹³C]ethyl acetoacetate in a suitable reaction vessel.[7]
- Add 4.8 mL of water to the vessel.[7]
- Add 1.9 mL of 4 mol/L lithium hydroxide.[7]

- Place the reaction mixture in a water bath at 40°C.[7]
- The reaction proceeds to yield lithium [3-¹³C]acetoacetate.[7]
- The purity of the synthesized [3-¹³C]acetoacetate can be assessed using hyperpolarized ¹³C-NMR.[7]

The workflow for this synthesis is illustrated in the diagram below.







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